

# physical and chemical properties of Methyl 4-hydroxydecanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-hydroxydecanoate

Cat. No.: B15278702

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## An In-depth Technical Guide to Methyl 4-hydroxydecanoate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Methyl 4-hydroxydecanoate** is a medium-chain fatty acid methyl ester belonging to the class of  $\gamma$ -hydroxy fatty acids. While specific experimental data for this compound is limited in publicly accessible literature, this guide provides a comprehensive overview of its predicted physical and chemical properties, along with generalized experimental protocols for its synthesis and analysis based on established methods for similar compounds. Furthermore, potential biological roles are discussed in the context of related hydroxy fatty acids.

### Physical and Chemical Properties

Due to the scarcity of direct experimental data for **Methyl 4-hydroxydecanoate**, the following table summarizes predicted physicochemical properties. These values are derived from computational models for the closely related compound, methyl 4-hydroxyhexanoate, and should be considered as estimates.

Property	Predicted Value	Unit	Source
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>3</sub>		
Molecular Weight	202.29	g/mol	
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	-365.12 (for methyl 4-hydroxyhexanoate)	kJ/mol	[1]
Enthalpy of Formation at Standard Conditions ( $\Delta_f H^\circ_{\text{gas}}$ )	-590.12 (for methyl 4-hydroxyhexanoate)	kJ/mol	[1]
Enthalpy of Fusion at Standard Conditions ( $\Delta_{\text{fus}} H^\circ$ )	17.24 (for methyl 4-hydroxyhexanoate)	kJ/mol	[1]
Enthalpy of Vaporization at Standard Conditions ( $\Delta_{\text{vap}} H^\circ$ )	56.62 (for methyl 4-hydroxyhexanoate)	kJ/mol	[1]
Log10 of Water Solubility (log <sub>10</sub> WS)	-0.99 (for methyl 4-hydroxyhexanoate)	[1]	
Octanol/Water Partition Coefficient (logP <sub>oct/wat</sub> )	0.710 (for methyl 4-hydroxyhexanoate)	[1]	
McGowan's Characteristic Volume (McVol)	122.800 (for methyl 4-hydroxyhexanoate)	ml/mol	[1]
Critical Pressure (P <sub>c</sub> )	3287.81 (for methyl 4-hydroxyhexanoate)	kPa	[1]
Normal Boiling Point Temperature (T <sub>boil</sub> )	527.59 (for methyl 4-hydroxyhexanoate)	K	[1]
Critical Temperature (T <sub>c</sub> )	700.51 (for methyl 4-hydroxyhexanoate)	K	[1]

## Experimental Protocols

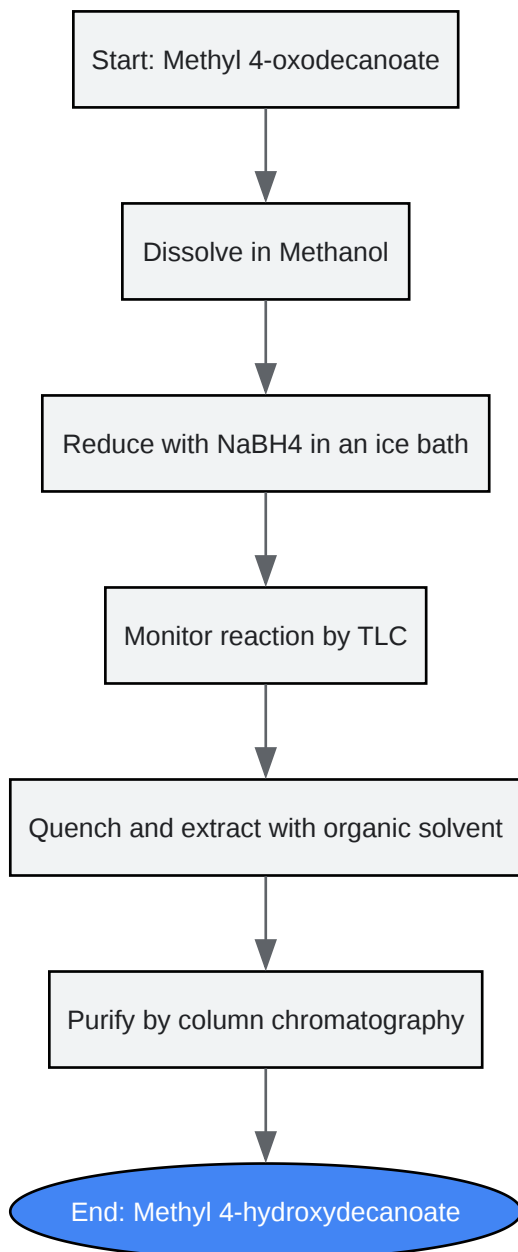
### Synthesis of Methyl 4-hydroxydecanoate

A general approach for the synthesis of  $\gamma$ -hydroxy fatty acid methyl esters involves the reduction of the corresponding  $\gamma$ -keto ester.

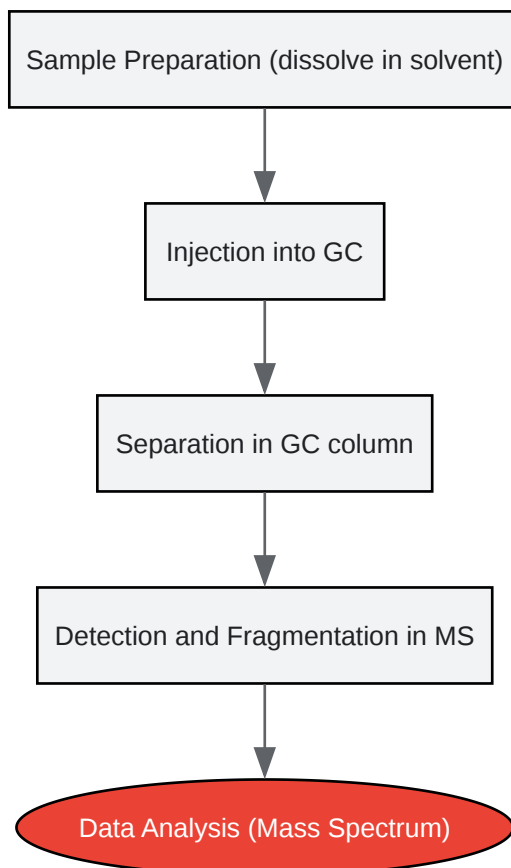
Methodology: Reduction of a  $\gamma$ -keto ester

- **Dissolution:** The starting material, methyl 4-oxodecanoate, is dissolved in a suitable solvent such as methanol.
- **Reduction:** The solution is cooled in an ice bath, and a reducing agent, for example, sodium borohydride ( $\text{NaBH}_4$ ), is added portion-wise while stirring. The use of  $\text{NaBH}_4$  allows for the specific reduction of the ketone group without affecting the ester functionality.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to ensure the complete consumption of the starting material.
- **Work-up:** Once the reaction is complete, the excess reducing agent is quenched, typically by the careful addition of an acid. The product is then extracted with an organic solvent.
- **Purification:** The extracted product is purified using column chromatography to yield pure **Methyl 4-hydroxydecanoate**.

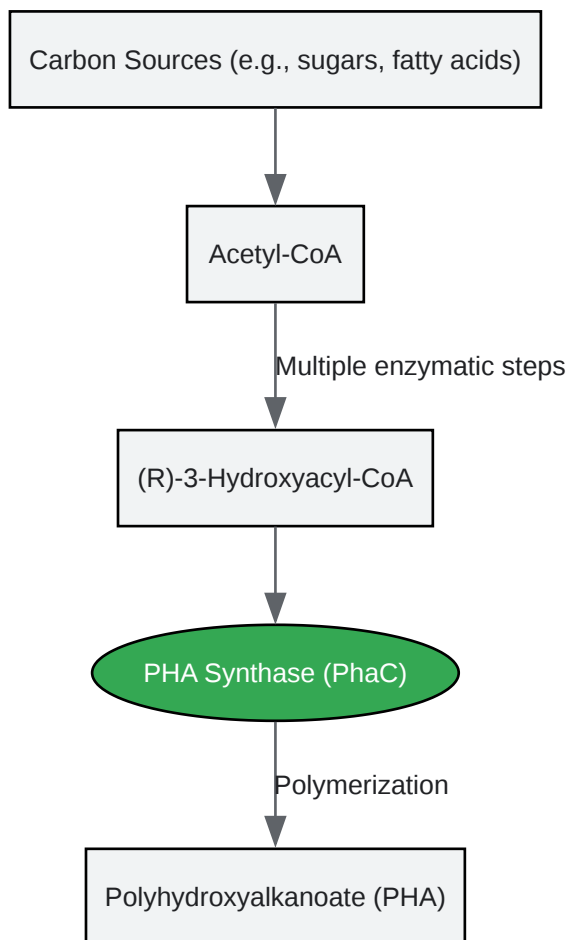
## General Synthesis of Methyl 4-hydroxydecanoate



## GC-MS Analysis Workflow for FAMES



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## References

- 1. methyl 4-hydroxyhexanoate - Chemical & Physical Properties by Cheméo [cheméo.com]

- To cite this document: BenchChem. [physical and chemical properties of Methyl 4-hydroxydecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15278702#physical-and-chemical-properties-of-methyl-4-hydroxydecanoate]

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